

Essential Safety and Disposal Guidance for Xanthine Oxidoreductase-IN-4

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Compound of Interest

Compound Name: Xanthine oxidoreductase-IN-4

Cat. No.: B15577052

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For researchers, scientists, and drug development professionals utilizing **Xanthine oxidoreductase-IN-4**, a potent and orally active inhibitor of xanthine oxidoreductase (XOR), ensuring proper handling and disposal is paramount for laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Xanthine oxidoreductase-IN-4**, based on available safety data.

Key Safety Information

Xanthine oxidoreductase-IN-4 (CAS No. 1026587-58-5) is classified as a hazardous substance.^{[1][2][3][4]} All personnel handling this compound should be thoroughly familiar with its potential hazards and the required safety precautions.

Hazard Identification and Classification:

Hazard Class	GHS Hazard Statement
Flammable Solid	H228: Flammable solid
Skin Irritant	H315: Causes skin irritation
Eye Irritant	H319: Causes serious eye irritation

Transportation and Handling:

For transportation purposes, **Xanthine oxidoreductase-IN-4** is classified under UN number 1325, designating it as a flammable solid, organic, n.o.s., with a packing group of II, which indicates a medium level of danger.^{[5][6][7]}

Proper Disposal Procedures

The disposal of **Xanthine oxidoreductase-IN-4** must be conducted in a manner that minimizes risk to personnel and the environment. Adherence to local, state, and federal regulations is mandatory. The following step-by-step procedure outlines the recommended disposal process.

Experimental Protocol for Disposal:

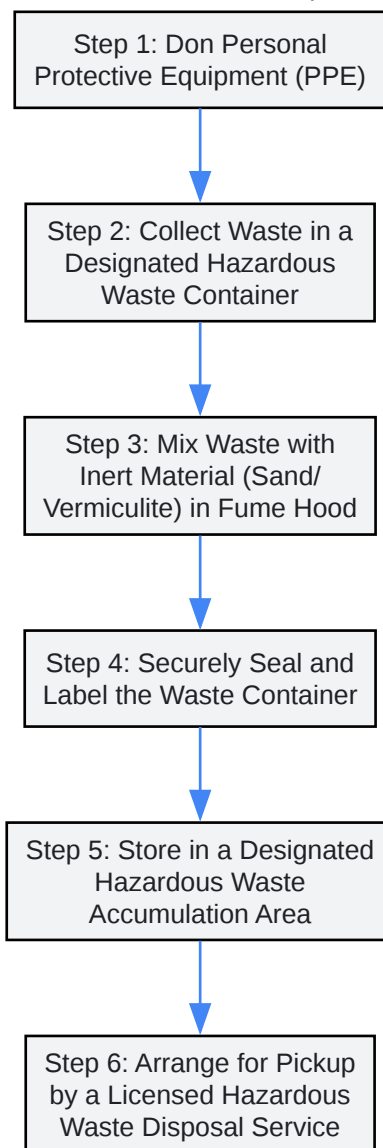
- Personal Protective Equipment (PPE): Before beginning the disposal process, all personnel must be equipped with appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A laboratory coat
 - In situations where dust may be generated, a NIOSH-approved respirator is recommended.
- Waste Collection:
 - Collect waste **Xanthine oxidoreductase-IN-4**, including any contaminated labware (e.g., weighing boats, pipette tips), in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with flammable solids.
- Inerting the Waste:
 - To reduce the risk of ignition and to facilitate safer handling, the solid waste should be mixed with an inert material.

- Carefully mix the **Xanthine oxidoreductase-IN-4** waste with sand or vermiculite in a ratio of at least 1:1. This should be done within a chemical fume hood to minimize inhalation exposure.
- Container Sealing and Labeling:
 - Securely seal the hazardous waste container.
 - The container must be labeled with the following information:
 - "Hazardous Waste"
 - The full chemical name: "**Xanthine oxidoreductase-IN-4**"
 - CAS Number: "1026587-58-5"
 - The appropriate GHS hazard pictograms (flammable, irritant).
 - The date of accumulation.
- Storage Prior to Disposal:
 - Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
 - This area should be well-ventilated, away from sources of ignition, and separate from incompatible materials.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the waste.
 - Provide the disposal contractor with all necessary information about the waste, including its chemical identity and hazard classification. Do not attempt to dispose of this chemical through standard laboratory drains or as regular solid waste.

Disposal Workflow

The following diagram illustrates the logical flow of the disposal procedure for **Xanthine oxidoreductase-IN-4**.

Xanthine oxidoreductase-IN-4 Disposal Workflow

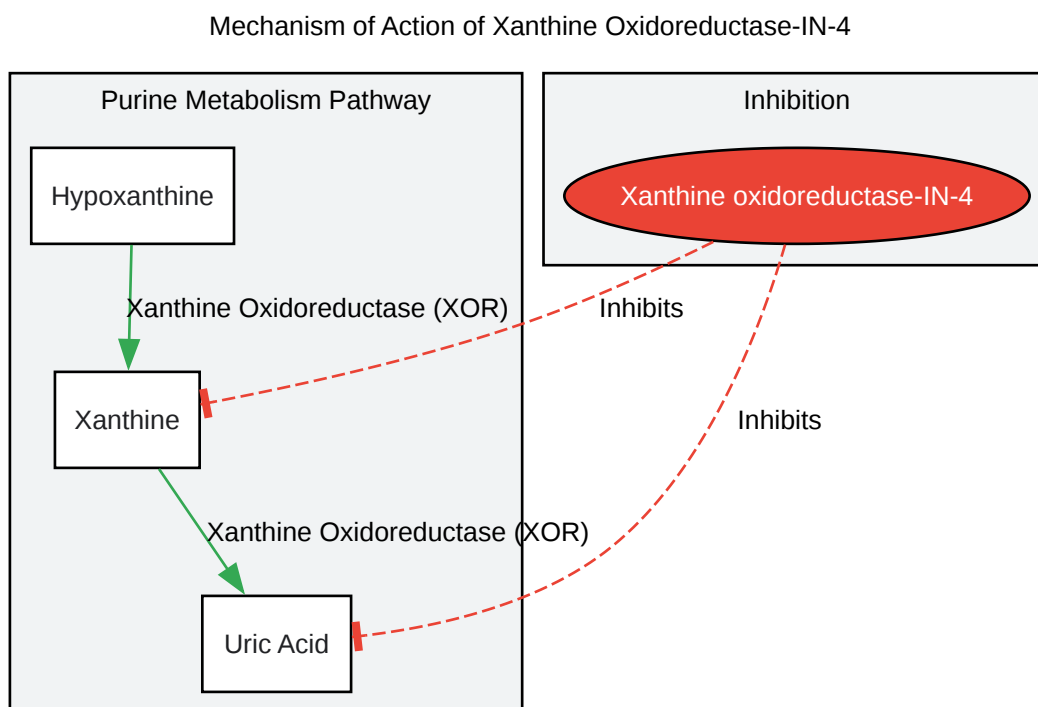


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Caption: A flowchart outlining the proper disposal procedure for **Xanthine oxidoreductase-IN-4**.

Signaling Pathway Inhibition by Xanthine Oxidoreductase-IN-4

Xanthine oxidoreductase-IN-4 exerts its therapeutic and biological effects by inhibiting the xanthine oxidoreductase (XOR) enzyme. This enzyme plays a critical role in purine metabolism. The following diagram illustrates the signaling pathway affected by this inhibitor.



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Caption: Inhibition of uric acid production by **Xanthine oxidoreductase-IN-4**.

By adhering to these safety and disposal protocols, laboratories can ensure the safe handling of **Xanthine oxidoreductase-IN-4**, protecting both researchers and the environment. It is always recommended to consult the full Safety Data Sheet (SDS) provided by the supplier and to confer with your institution's safety officer for any specific local requirements.

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